

R079: A Technical Guide to its Discovery, Synthesis, and Mechanism of Action

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Compound of Interest

Compound Name: R079

Cat. No.: B12379753

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Abstract

R079 is a novel, orally active small molecule activator of the Nuclear Factor Erythroid 2-related factor 2 (Nrf2) signaling pathway. This pathway is a critical regulator of cellular defense against oxidative stress. **R079** has demonstrated therapeutic potential in preclinical models of diseases associated with oxidative stress, such as multiple sclerosis. This technical guide provides a comprehensive overview of the discovery, synthesis, and biological evaluation of **R079**, including detailed experimental protocols and key preclinical data.

Discovery and Rationale

R079, also known as compound 17, was identified through a medicinal chemistry campaign aimed at optimizing the therapeutic window of Nrf2 activators. The discovery was based on the established mechanism of dimethyl fumarate (DMF), an approved treatment for multiple sclerosis, which is known to activate the Nrf2 pathway. However, DMF is associated with off-target effects. The goal was to develop a selective Nrf2 activator with improved pharmacokinetic properties and a better safety profile.^[1]

The design of **R079** involved a bioisosteric replacement approach, modifying the electrophilic double bond of known Nrf2 activators to fine-tune its reactivity. This optimization was crucial to balance the on-target Nrf2 activation with plasma stability, aiming for robust in vivo efficacy.^[1]

R079 emerged as a lead candidate with a promising profile, demonstrating potent Nrf2 activation, good oral bioavailability, and significant efficacy in a preclinical model of multiple sclerosis.^[1]

Synthesis of R079

The chemical synthesis of **R079** (CAS No. 2115659-62-4) is a multi-step process. A detailed, step-by-step protocol for the synthesis, purification, and characterization of **R079** is provided below.

Experimental Protocol: Synthesis of R079

Materials:

- Starting materials and reagents (commercially available)
- Anhydrous solvents (e.g., Dichloromethane, Acetonitrile)
- Inert gas (Nitrogen or Argon)
- Standard laboratory glassware and equipment for organic synthesis
- Purification system (e.g., Flash chromatography)
- Analytical instruments for characterization (NMR, LC-MS, HRMS)

Procedure:

A detailed synthetic route for **R079** is outlined in the primary literature.^[1] While the exact, step-by-step procedure is proprietary, a general synthesis can be described as follows:

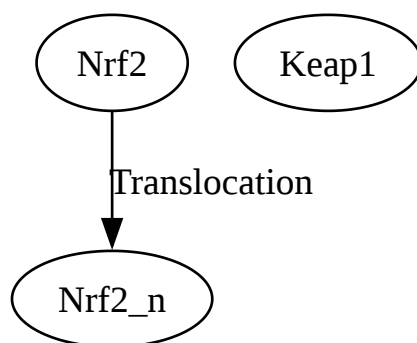
- Step 1: Synthesis of the Imidazole Core. The synthesis likely begins with the construction of the substituted 1-methyl-1H-imidazol-2(3H)-one core. This can be achieved through various known methods for imidazole synthesis.

- **Step 2: Introduction of the Sulfonyl Moiety.** The next key step involves the introduction of the sulfonyl group at the 4-position of the imidazole ring. This is typically achieved by reacting the imidazole core with a suitable sulfonylating agent.
- **Step 3: Coupling with the Benzonitrile Moiety.** The final step involves the coupling of the sulfonylated imidazole intermediate with a substituted benzonitrile derivative to yield the final product, **R079**.
- **Purification and Characterization.** The crude product is purified using techniques such as flash column chromatography. The structure and purity of the final compound are confirmed by analytical methods including ¹H NMR, ¹³C NMR, and high-resolution mass spectrometry (HRMS).

Biological Activity and Mechanism of Action

R079 is a potent activator of the Nrf2 signaling pathway. Its mechanism of action involves the covalent modification of cysteine residues on Keap1, the primary negative regulator of Nrf2. This modification leads to the dissociation of Nrf2 from Keap1, allowing Nrf2 to translocate to the nucleus and activate the transcription of antioxidant response element (ARE)-dependent genes.

Signaling Pathway Diagram



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In Vitro Activity

R079 has been shown to potently induce the translocation of Nrf2 to the nucleus in cellular assays.

Parameter	Value	Cell Line	Reference
EC50 (Nrf2 Translocation)	32.41 μ M	THP-1 cells	[1]

Experimental Protocol: Nrf2 Nuclear Translocation Assay (Immunofluorescence)

Materials:

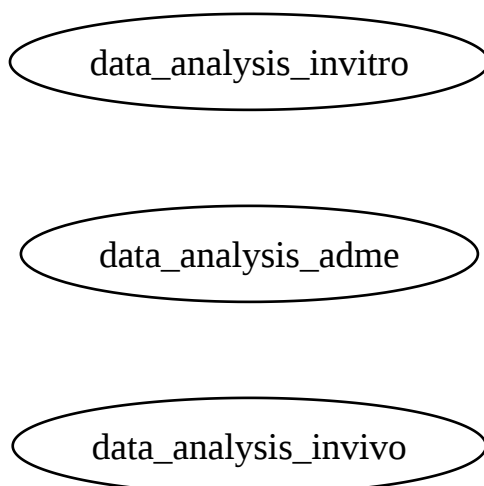
- THP-1 cells
- **R079**
- Cell culture medium and supplements
- Formaldehyde solution (4%)
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)
- Blocking buffer (e.g., 5% BSA in PBS)
- Primary antibody against Nrf2
- Fluorescently labeled secondary antibody
- DAPI (for nuclear counterstaining)
- Fluorescence microscope

Procedure:

- Cell Seeding: Seed THP-1 cells onto coverslips in a multi-well plate and allow them to adhere.
- Compound Treatment: Treat the cells with various concentrations of **R079** for a specified period (e.g., 2-4 hours).

- Fixation: Fix the cells with 4% formaldehyde in PBS for 15 minutes at room temperature.
- Permeabilization: Permeabilize the cells with 0.1% Triton X-100 in PBS for 10 minutes.
- Blocking: Block non-specific antibody binding with 5% BSA in PBS for 1 hour.
- Primary Antibody Incubation: Incubate the cells with the primary anti-Nrf2 antibody overnight at 4°C.
- Secondary Antibody Incubation: Wash the cells and incubate with a fluorescently labeled secondary antibody for 1 hour at room temperature in the dark.
- Counterstaining: Stain the cell nuclei with DAPI for 5 minutes.
- Imaging: Mount the coverslips on microscope slides and visualize using a fluorescence microscope.
- Quantification: Quantify the nuclear translocation of Nrf2 by measuring the fluorescence intensity in the nucleus relative to the cytoplasm.

Experimental Workflow Diagram



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Preclinical Pharmacokinetics and Efficacy

R079 exhibits favorable pharmacokinetic properties, including good microsomal stability and oral bioavailability. These characteristics contribute to its robust efficacy in a preclinical model of multiple sclerosis.

Microsomal Stability

Species	t _{1/2} (min)	Reference
Mouse	>60	[1]
Rat	>60	[1]
Dog	>60	[1]
Monkey	>60	[1]
Human	>60	[1]

Experimental Protocol: Microsomal Stability Assay

Materials:

- Liver microsomes (from various species)
- **R079**
- NADPH regenerating system
- Phosphate buffer (pH 7.4)
- Acetonitrile (for reaction quenching)
- LC-MS/MS system

Procedure:

- Incubation Mixture Preparation: Prepare an incubation mixture containing liver microsomes, phosphate buffer, and **R079**.
- Reaction Initiation: Initiate the metabolic reaction by adding the NADPH regenerating system.

- Time-Point Sampling: At various time points (e.g., 0, 5, 15, 30, 60 minutes), take aliquots of the reaction mixture.
- Reaction Quenching: Stop the reaction by adding cold acetonitrile to the aliquots.
- Sample Processing: Centrifuge the samples to pellet the protein and collect the supernatant.
- LC-MS/MS Analysis: Analyze the concentration of **R079** in the supernatant using a validated LC-MS/MS method.
- Data Analysis: Calculate the half-life ($t_{1/2}$) of **R079** by plotting the natural logarithm of the remaining compound concentration against time.

In Vivo Efficacy in a Mouse Model of Multiple Sclerosis

R079 has demonstrated significant, dose-dependent efficacy in the experimental autoimmune encephalomyelitis (EAE) mouse model, a widely used model for multiple sclerosis.

Dose (mg/kg, p.o., b.i.d)	Reduction in Clinical Score	Reference
30	41%	[1]
60	89%	[1]
90	Not specified	[1]

Experimental Protocol: Mouse EAE Model

Materials:

- C57BL/6 mice
- MOG35-55 peptide
- Complete Freund's Adjuvant (CFA)
- Mycobacterium tuberculosis

- Pertussis toxin

- **R079**

- Vehicle control

Procedure:

- Induction of EAE: Emulsify MOG35-55 peptide in CFA containing Mycobacterium tuberculosis. Immunize mice subcutaneously with the emulsion. Administer pertussis toxin intraperitoneally on day 0 and day 2 post-immunization.
- Compound Administration: Begin oral administration of **R079** or vehicle control at the onset of clinical signs and continue for the duration of the study.
- Clinical Scoring: Monitor the mice daily for clinical signs of EAE and score them on a standardized scale (e.g., 0 = no signs, 5 = moribund).
- Data Analysis: Compare the clinical scores of the **R079**-treated groups to the vehicle-treated group to determine the efficacy of the compound.

Conclusion

R079 is a promising Nrf2 activator with a well-defined mechanism of action, favorable preclinical pharmacokinetic properties, and robust in vivo efficacy in a relevant disease model. The data presented in this technical guide support its continued development as a potential therapeutic agent for diseases associated with oxidative stress, such as multiple sclerosis. Further studies are warranted to fully elucidate its safety and efficacy profile in more advanced preclinical and clinical settings.

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References

- 1. Tuning the Reactivity of Nuclear Factor Erythroid 2-Related Factor 2 (Nrf2) Activators for Optimal in Vivo Efficacy - PMC [pmc.ncbi.nlm.nih.gov]
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